

An In-depth Technical Guide to the Synthesis of Methoxyacetylene from Dimethylchloroacetal

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Compound of Interest

Compound Name: **Methoxyacetylene**

Cat. No.: **B14055853**

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This technical guide provides a comprehensive overview of the synthesis of **methoxyacetylene** from dimethylchloroacetal. The described methodology is an adaptation of a well-established procedure for the synthesis of analogous alkoxyacetylenes, offering a reliable route to this valuable reagent. This document includes a detailed experimental protocol, tabulated quantitative data, and graphical representations of the reaction pathway and experimental workflow to ensure clarity and reproducibility.

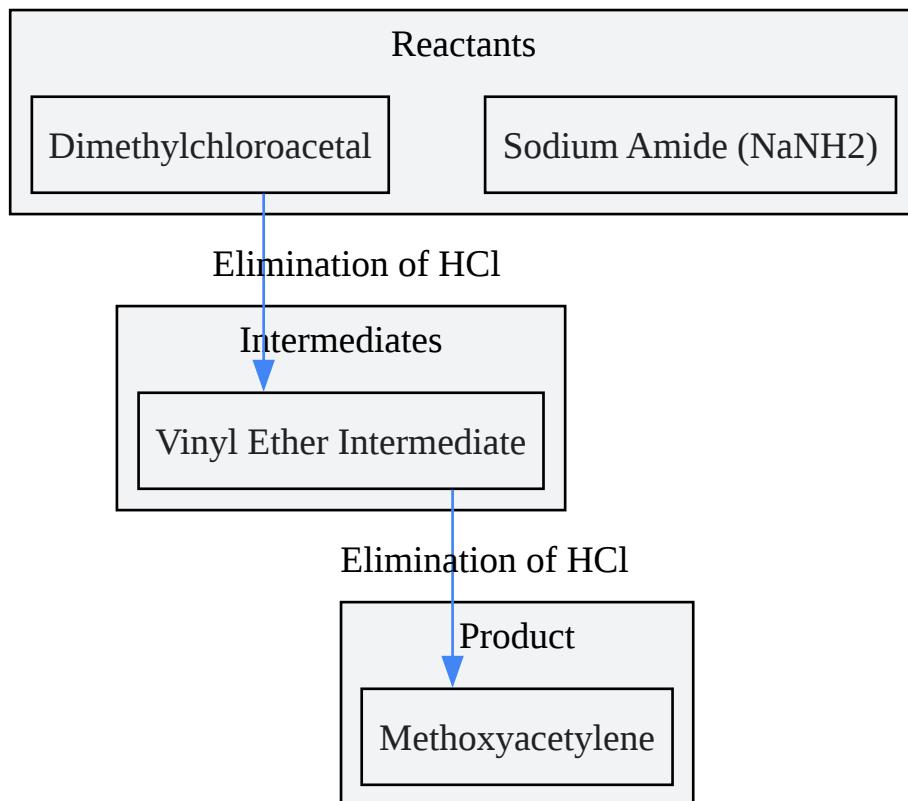
Introduction

Methoxyacetylene is a key building block in organic synthesis, valued for its utility in the introduction of the methoxyethynyl moiety. This functional group is present in various pharmacologically active molecules and serves as a versatile precursor for further chemical transformations. The synthesis from dimethylchloroacetal via an elimination reaction mediated by a strong base is a common and effective approach. This guide will focus on the use of sodium amide in liquid ammonia, a robust and high-yielding method.

Reaction Pathway

The synthesis of **methoxyacetylene** from dimethylchloroacetal proceeds via a two-step elimination reaction. Initially, the strong base, sodium amide, abstracts a proton from the carbon atom adjacent to the chlorine, leading to the formation of a vinyl ether intermediate. This

is followed by the elimination of the chloride ion and a second deprotonation-elimination sequence to yield the desired **methoxyacetylene**.



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Reaction Pathway from Dimethylchloroacetal to Methoxyacetylene.

Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis of **methoxyacetylene** from dimethylchloroacetal.

Parameter	Value	Reference
Starting Material	Dimethylchloroacetal	
Reagent	Sodium Amide in Liquid Ammonia	
Product	Methoxyacetylene	
Yield	60%	[1]
Boiling Point	22.5-23.5 °C	[1]
Refractive Index (nD16)	1.3693	[1]
Molecular Weight	56.06 g/mol	[2]
Molecular Formula	C3H4O	[2]

Experimental Protocol

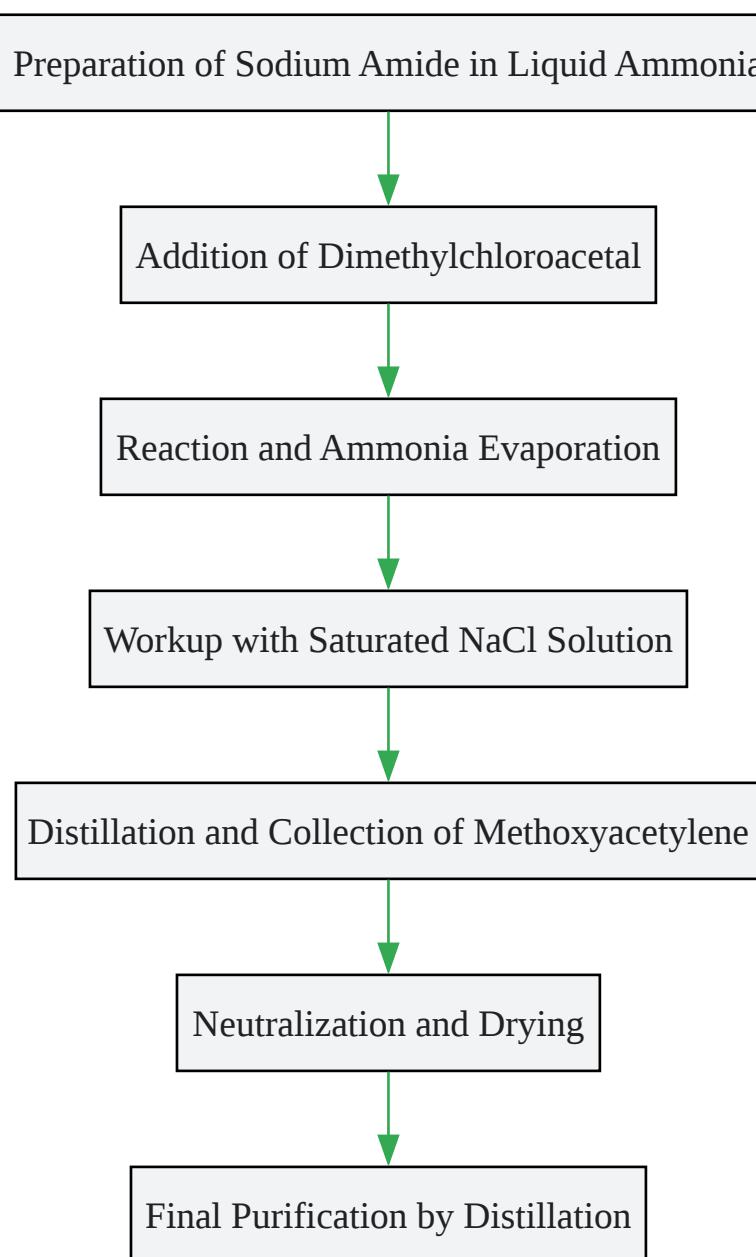
This protocol is adapted from the synthesis of ethoxyacetylene and is reported to be effective for the preparation of **methoxyacetylene**.[\[1\]](#)

4.1 Materials and Equipment

- Dimethylchloroacetal
- Sodium
- Hydrated ferric nitrate
- Anhydrous liquid ammonia
- Saturated sodium chloride solution
- Saturated aqueous sodium dihydrogen phosphate
- Anhydrous calcium chloride

- Three-necked round-bottom flask equipped with a mechanical stirrer, gas inlet tube, and a dry-ice condenser
- Dropping funnel
- Distillation apparatus

4.2 Experimental Workflow



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References

- 1. ehs.princeton.edu [ehs.princeton.edu]
- 2. Ethyne, methoxy- | C3H4O | CID 138749 - PubChem [pubchem.ncbi.nlm.nih.gov]
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